

# solubility of 2-Methyl-2-propyloxirane in organic solvents

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## Compound of Interest

Compound Name: 2-Methyl-2-propyloxirane

Cat. No.: B1604904

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An In-depth Technical Guide to the Solubility of **2-Methyl-2-propyloxirane** in Organic Solvents  
For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Methyl-2-propyloxirane** in organic solvents. Due to the limited availability of specific quantitative data in public literature, this document focuses on predicting solubility based on the compound's chemical structure and the general properties of epoxides. Furthermore, it offers detailed experimental protocols for researchers to quantitatively determine the solubility of **2-Methyl-2-propyloxirane** using established laboratory methods. This guide is intended to be a valuable resource for scientists and professionals working with this compound in research, development, and formulation.

## Predicted Solubility of 2-Methyl-2-propyloxirane

**2-Methyl-2-propyloxirane** (C<sub>6</sub>H<sub>12</sub>O) is a cyclic ether, specifically an epoxide. Its structure, featuring a polar three-membered oxirane ring and nonpolar alkyl groups (a methyl and a propyl group), dictates its solubility behavior.

General Principles:

The principle of "like dissolves like" is the primary determinant of solubility. The polarity of **2-Methyl-2-propyloxirane** is intermediate. The ether oxygen in the epoxide ring introduces polarity and the capacity for hydrogen bonding with protic solvents. However, the presence of the alkyl groups contributes to its nonpolar character.

#### Qualitative Solubility Predictions:

- Polar Protic Solvents (e.g., Methanol, Ethanol): Good solubility is expected. The hydroxyl group of the alcohol can act as a hydrogen bond donor to the oxygen atom of the epoxide.
- Polar Aprotic Solvents (e.g., Acetone, Dimethyl Sulfoxide - DMSO): Good to moderate solubility is anticipated. The polarity of these solvents will interact favorably with the polar epoxide ring.
- Nonpolar Solvents (e.g., Hexane, Toluene): Moderate to good solubility is expected, particularly in aromatic solvents like toluene due to potential pi-stacking interactions. Solubility in aliphatic hydrocarbons like hexane might be slightly lower but still significant due to the nonpolar alkyl chains of the epoxide.
- Ethers (e.g., Diethyl ether, Tetrahydrofuran - THF): Excellent solubility is predicted as their chemical nature is very similar to the epoxide.

It is important to note that these are qualitative predictions. For precise applications, experimental determination of solubility is essential.

## Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data for **2-Methyl-2-propyloxirane** in a range of organic solvents is not readily available in peer-reviewed literature. The following table is provided as a template for researchers to populate with their own experimentally determined data.

| Solvent       | Temperature (°C) | Solubility (g/100 mL) | Molar Solubility (mol/L) | Method Used   |
|---------------|------------------|-----------------------|--------------------------|---------------|
| e.g., Acetone | 25               | Data to be determined | Data to be determined    | Gravimetric   |
| e.g., Ethanol | 25               | Data to be determined | Data to be determined    | Spectroscopic |
| e.g., Hexane  | 25               | Data to be determined | Data to be determined    | Gravimetric   |
| e.g., Toluene | 25               | Data to be determined | Data to be determined    | Spectroscopic |

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments to quantitatively determine the solubility of **2-Methyl-2-propyloxirane**.

### Gravimetric Method

This method directly measures the mass of the solute dissolved in a known volume of solvent at equilibrium.

Methodology:

- Preparation of Saturated Solution:
  - Add an excess of **2-Methyl-2-propyloxirane** to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial).
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used.
  - After equilibration, allow the solution to stand undisturbed for several hours to allow any undissolved epoxide to settle.

- Sample Collection:
  - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette, ensuring no solid particles are transferred.
- Solvent Evaporation:
  - Transfer the aliquot to a pre-weighed, dry evaporating dish.
  - Gently evaporate the solvent under a fume hood. For volatile solvents, this can be done at room temperature or with gentle heating. A rotary evaporator can also be used for more efficient and controlled solvent removal.
- Mass Determination:
  - Once the solvent is completely evaporated, place the evaporating dish in a desiccator to cool to room temperature and then weigh it on an analytical balance.
  - Repeat the drying and weighing process until a constant mass is obtained.
- Calculation:
  - The mass of the dissolved **2-Methyl-2-propyloxirane** is the final mass of the dish minus the initial tare mass.
  - Solubility can then be expressed in various units, such as grams per 100 mL or moles per liter.



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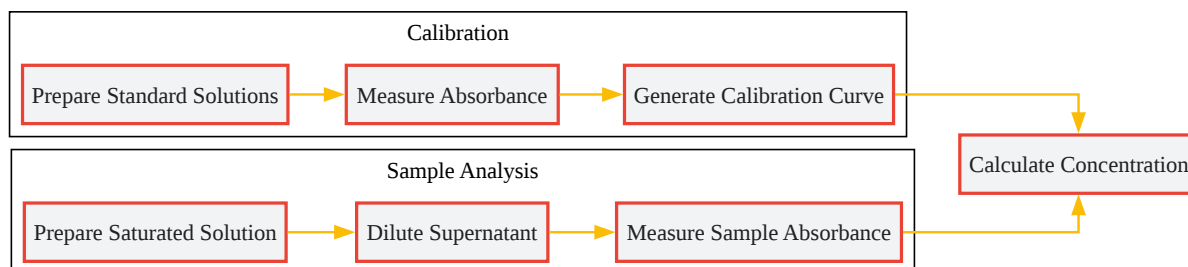
#### Gravimetric Method Workflow

## Spectroscopic Method (UV-Vis or other)

This method is suitable if **2-Methyl-2-propyloxirane** has a chromophore that absorbs light in a specific wavelength range or if it can be derivatized to do so.

#### Methodology:

- Preparation of Standard Solutions:
  - Prepare a series of standard solutions of **2-Methyl-2-propyloxirane** in the chosen solvent with known concentrations.
- Generation of a Calibration Curve:
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a spectrophotometer.
  - Plot a calibration curve of absorbance versus concentration. The relationship should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
  - Prepare a saturated solution as described in the gravimetric method (Section 3.1, step 1).
- Sample Preparation and Analysis:
  - Withdraw a known volume of the clear supernatant.
  - Dilute the sample with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
  - Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
- Calculation:
  - Use the equation of the line from the calibration curve to determine the concentration of the diluted sample.
  - Calculate the original concentration in the saturated solution by accounting for the dilution factor.



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### Spectroscopic Method Workflow

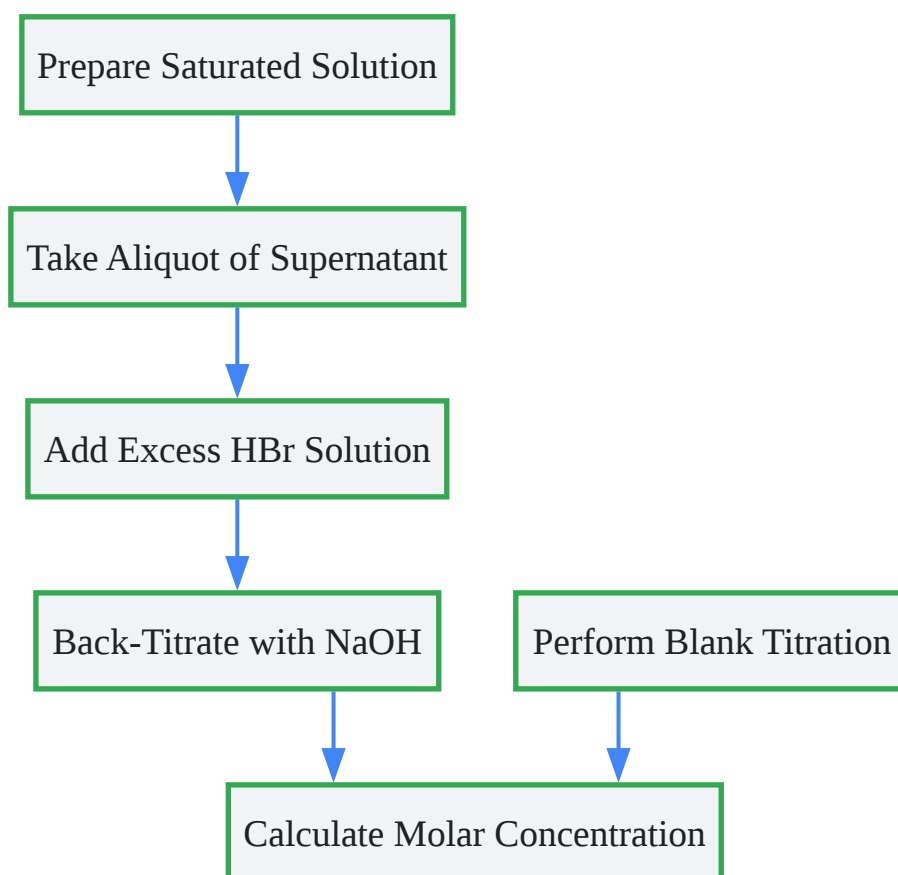
## Titration Method for Epoxide Content

While not a direct measure of solubility in terms of mass per volume, titration can determine the molar concentration of the epoxide in a saturated solution.

### Methodology:

- Preparation of Saturated Solution:
  - Prepare a saturated solution as described in the gravimetric method (Section 3.1, step 1).
- Sample Preparation:
  - Accurately pipette a known volume of the clear supernatant into a reaction flask.
- Reaction with Halide:
  - Add a solution of a hydrogen halide (e.g., HBr in acetic acid) in excess to the flask. The hydrogen halide will react with the epoxide ring, opening it.
- Titration:

- Back-titrate the excess, unreacted hydrogen halide with a standardized solution of a base (e.g., sodium hydroxide) using a suitable indicator.
- Blank Titration:
  - Perform a blank titration with the same volume of the hydrogen halide solution but without the epoxide sample.
- Calculation:
  - The difference in the volume of the titrant used for the blank and the sample is proportional to the amount of hydrogen halide that reacted with the epoxide.
  - From this, the molar concentration of the epoxide in the saturated solution can be calculated.



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